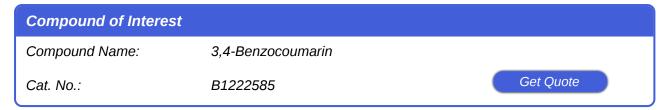


# A Technical Guide to 3,4-Benzocoumarin: Nomenclature, Properties, and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of **3,4-Benzocoumarin**, a heterocyclic aromatic compound belonging to the benzocoumarin family. It covers the systematic IUPAC nomenclature, common synonyms, key physicochemical and biological data, and generalized synthetic protocols relevant to its production.

#### **IUPAC Nomenclature and Chemical Structure**

**3,4-Benzocoumarin** is a  $\pi$ -extended derivative of coumarin, a core structure found in many natural products.[1] The fusion of a benzene ring to the 3 and 4 positions of the coumarin scaffold results in a distinctive bent-shaped architecture.[1]

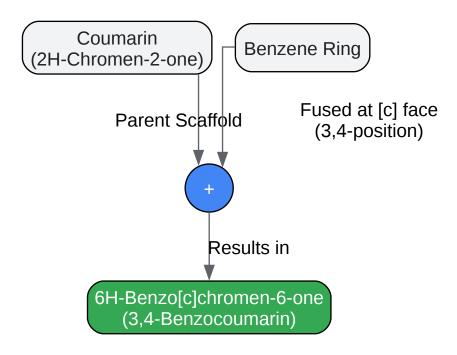
The formal and most widely accepted IUPAC name for this compound is 6H-Benzo[c]chromen-6-one.[2][3]

Common synonyms and alternative names include:

- 3,4-Benzocoumarin[1]
- 6H-Dibenzo[b,d]pyran-6-one[1]
- 2'-Hydroxybiphenyl-2-carboxylic Acid Lactone[2]
- 6-Dibenzopyrone[1]



The logical relationship for the nomenclature is visualized below, showing the fusion of a benzene ring onto a parent coumarin structure to form the final benzecoumarin.



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Figure 1: Nomenclature derivation of 6H-Benzo[c]chromen-6-one.

## Physicochemical and Biological Data

The key identifying and quantitative data for 6H-Benzo[c]chromen-6-one are summarized in the table below. This class of molecules is noted for its unique photophysical properties and a wide range of biological activities.[1]



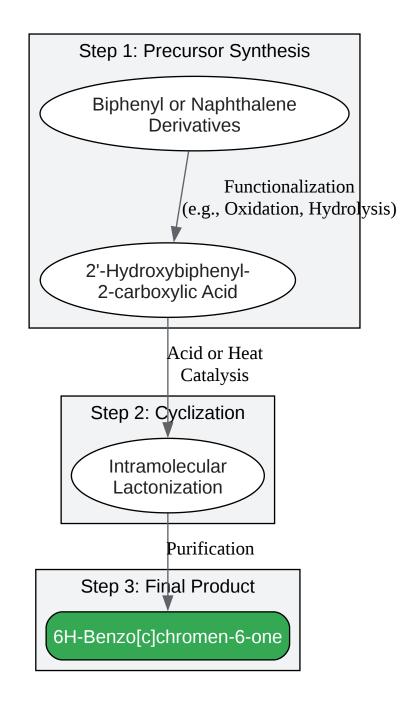
Property	Value	Reference(s)
IUPAC Name	6H-Benzo[c]chromen-6-one	[2][3]
Synonym	3,4-Benzocoumarin	[1]
CAS Number	2005-10-9	[2][3][4][5]
PubChem CID	16173	[2]
Molecular Formula	C13H8O2	[2][4][5]
Molecular Weight	196.2 g/mol	[2][4][5]
Biological Activity	IC50 of 919.2 ng/mL (antibody sensibility)	[1]
Appearance	White to Yellow powder/crystal	[1]

### **Experimental Protocols: General Synthesis**

The synthesis of benzocoumarins can be achieved through various established organic reactions. While specific protocols are substrate-dependent, a generalized workflow often involves the cyclization of a biaryl precursor. Key methods for constructing the coumarin core, which can be adapted for benzocoumarin synthesis, include the Pechmann, Perkin, Knoevenagel, and Wittig reactions.

A common strategy for synthesizing 6H-Benzo[c]chromen-6-one involves the intramolecular cyclization (lactonization) of 2'-hydroxybiphenyl-2-carboxylic acid or its derivatives. The general workflow is depicted below.





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Figure 2: Generalized workflow for the synthesis of 6H-Benzo[c]chromen-6-one.

A typical experimental protocol would involve:

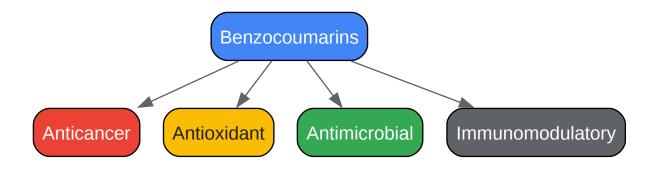
 Preparation of Precursor: Synthesizing or obtaining the 2'-hydroxybiphenyl-2-carboxylic acid precursor.



- Lactonization: Heating the precursor, often in the presence of a dehydrating agent or acid catalyst (e.g., acetic anhydride, sulfuric acid), to induce intramolecular esterification, forming the lactone ring.
- Isolation and Purification: Cooling the reaction mixture, precipitating the crude product, and purifying it through techniques such as recrystallization or column chromatography to yield the final product.

### **Overview of Biological Activities**

Benzocoumarins as a class have garnered significant interest in drug development due to their broad spectrum of pharmacological properties. These activities are often linked to their specific substitution patterns and ring fusion positions. While research into the specific pathways of 6H-Benzo[c]chromen-6-one is ongoing, the broader benzocoumarin family has demonstrated notable effects in several key areas.



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Figure 3: Reported biological activities of the benzocoumarin chemical class.

Key reported bioactivities for the benzocoumarin scaffold include:

- Anticancer Properties: They have shown potential as inhibitors of cellular proliferation in various carcinoma cell lines.
- Antioxidant Effects: The phenolic nature of some derivatives contributes to antioxidant activity.
- Antimicrobial and Anti-infective Activity.



Immunomodulatory Effects.

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